

Application Notes and Protocols: Preparation of CCT241533 Hydrochloride Stock Solution

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Compound of Interest

Compound Name: CCT241533 hydrochloride

Cat. No.: B606546

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Introduction

CCT241533 is a potent and selective ATP-competitive inhibitor of Checkpoint Kinase 2 (CHK2), a critical component of the DNA damage response (DDR) pathway.^{[1][2][3][4]} It exhibits an IC₅₀ of 3 nM for CHK2 and demonstrates significant selectivity over other kinases, including CHK1.^{[1][5][6]} Inhibition of CHK2 by CCT241533 has been shown to block the autophosphorylation of CHK2 at S516 in response to DNA damage and can potentiate the cytotoxic effects of PARP inhibitors in cancer cell lines.^{[3][4][5]} Proper preparation of a **CCT241533 hydrochloride** stock solution is the first critical step for accurate and reproducible in vitro and in vivo studies. This document provides a detailed protocol for the preparation, storage, and handling of **CCT241533 hydrochloride** stock solutions.

Quantitative Data Summary

For ease of reference, the key quantitative data for **CCT241533 hydrochloride** are summarized in the table below.

Property	Value	Reference(s)
Molecular Formula	C ₂₃ H ₂₇ FN ₄ O ₄ • HCl	[7][8]
Molecular Weight	479.0 g/mol (monohydrochloride)	[7][8]
515.41 g/mol (dihydrochloride)	[9]	
Appearance	Crystalline solid	[7]
Purity	≥98%	[7][9]
Solubility (DMSO)	~30 mg/mL to 96 mg/mL	[7]
Solubility (Ethanol)	~5 mg/mL	[7]
Solubility (DMF)	~30 mg/mL	[7]
Solubility (PBS, pH 7.2)	~0.5 mg/mL	[7]
Solubility (Water)	Soluble to 10 mM with gentle warming (dihydrochloride)	[9]
Recommended Cellular Concentration	500 nM - 5 μM	[6]
Storage (Solid)	-20°C for ≥ 4 years	[7][8]
Storage (Stock Solution)	-80°C for up to 1 year; -20°C for up to 1 month	[5]

Experimental Protocols

Materials and Equipment

- **CCT241533 hydrochloride** powder
- Anhydrous Dimethyl Sulfoxide (DMSO), cell culture grade
- Sterile microcentrifuge tubes or cryovials
- Calibrated analytical balance

- Vortex mixer
- Pipettes and sterile, filtered pipette tips
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

Protocol for Preparing a 10 mM DMSO Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **CCT241533 hydrochloride** (monohydrochloride form, MW: 479.0 g/mol) in DMSO.

- Pre-weighing Preparations:
 - Before opening, bring the vial of **CCT241533 hydrochloride** powder to room temperature to prevent condensation of moisture.
 - Ensure the analytical balance is calibrated and level.
- Weighing the Compound:
 - Carefully weigh out the desired amount of **CCT241533 hydrochloride** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.79 mg of the compound.
 - Calculation:
 - $\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (mg)} = 10 \text{ mM} \times 0.001 \text{ L} \times 479.0 \text{ g/mol} = 4.79 \text{ mg}$
- Dissolving the Compound:
 - Transfer the weighed powder to a sterile microcentrifuge tube or cryovial.
 - Add the calculated volume of anhydrous DMSO to the tube. For the example above, add 1 mL of DMSO.
 - Cap the tube tightly and vortex thoroughly until the solid is completely dissolved. Gentle warming or sonication can be used to aid dissolution if precipitation occurs.^[5]

- Aliquoting and Storage:
 - To avoid repeated freeze-thaw cycles, which can lead to degradation of the compound, it is highly recommended to aliquot the stock solution into smaller, single-use volumes (e.g., 10-50 μ L) in sterile cryovials.[5]
 - Store the aliquots at -80°C for long-term storage (up to 1 year) or at -20°C for short-term storage (up to 1 month).[2][5]
- Preparation of Working Solutions:
 - When ready to use, thaw a single aliquot of the stock solution at room temperature.
 - Further dilute the stock solution into an appropriate aqueous buffer or cell culture medium to the desired final concentration immediately before use.[7]
 - Ensure the final concentration of DMSO in the experimental system is low (typically <0.1%) to avoid solvent-induced cellular effects.[7]

Safety Precautions

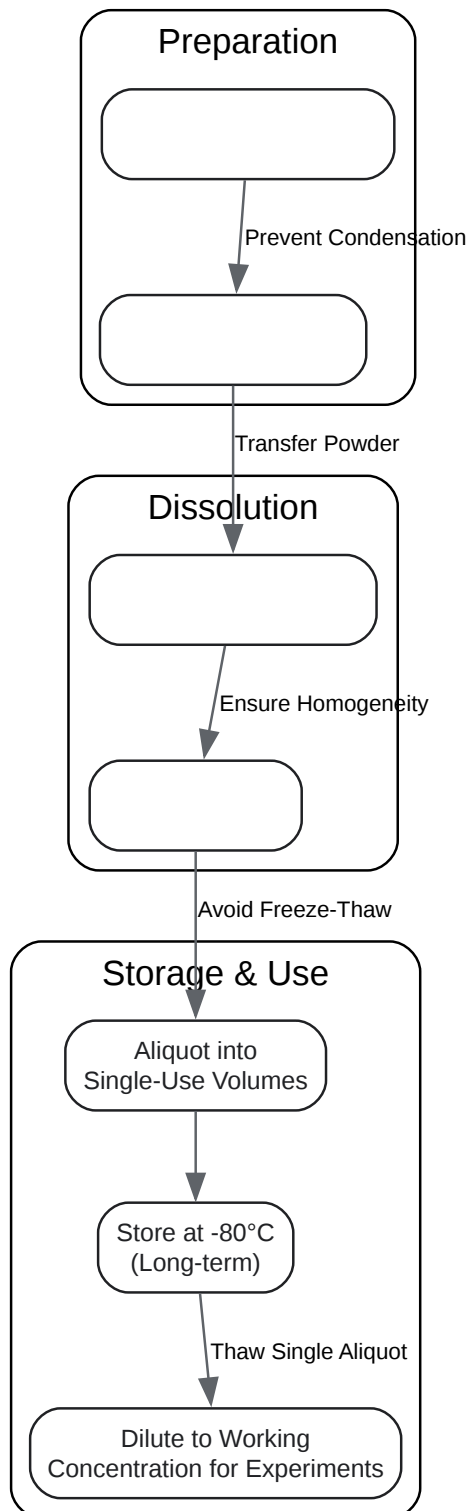
- **CCT241533 hydrochloride** should be handled as a potentially hazardous material.[7]
- Always wear appropriate PPE, including a lab coat, safety glasses, and gloves, when handling the compound.
- Work in a well-ventilated area or a chemical fume hood.
- Avoid inhalation of the powder and contact with skin and eyes.[7] In case of contact, wash the affected area thoroughly with water.

Visualizations

Experimental Workflow

The following diagram illustrates the workflow for preparing the **CCT241533 hydrochloride** stock solution.

Workflow for CCT241533 Hydrochloride Stock Solution Preparation

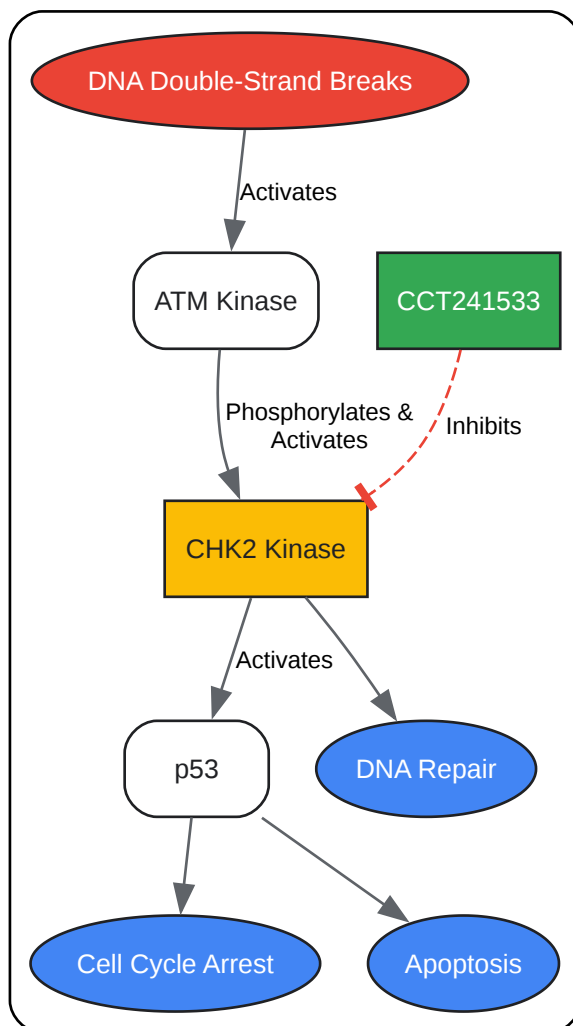
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Caption: Workflow for preparing **CCT241533 hydrochloride** stock solution.

Signaling Pathway

The diagram below shows a simplified representation of the DNA damage response pathway and the role of CHK2, the target of CCT241533.

Simplified DNA Damage Response Pathway



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Caption: CCT241533 inhibits CHK2 in the DNA damage response pathway.

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